

cercosporamide solubility issues DMSO stock solution preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cercosporamide

CAS No.: 131436-22-1

Cat. No.: S002508

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Cercosporamide Solubility & Stock Solution Preparation

The table below consolidates key data for preparing your stock solutions.

Parameter	Details and Values
Molecular Weight	331.28 g/mol [1] [2] [3]
Primary Solvent	DMSO [1] [4] [3]
Solubility in DMSO	~3.31 mg/mL (10 mM) [1], or up to 5 mg/mL [4]
Solubility in Other Solvents	Chloroform: 1 mg/mL, Ethyl acetate: 1 mg/mL [4]
Recommended Stock Concentration	1-5 mg/mL (3.02 - 15.09 mM) in DMSO [4] [3]
Solution Stability	Unstable at -20°C; should be freshly prepared [4].

Step-by-Step Protocol for DMSO Stock Solution

- **Calculate and Weigh:** Calculate the mass of **Cercosporamide** needed for your desired stock concentration and volume. Weigh the compound carefully.
- **Dissolve:** Transfer the compound to a suitable vial and add the required volume of **freshly opened, high-quality, anhydrous DMSO** [3].
- **Mix Thoroughly:** Vortex or sonicate the mixture with gentle warming if needed to achieve complete dissolution, resulting in a clear solution [3].
- **Aliquot:** Once fully dissolved, immediately aliquot the solution into single-use vials to minimize freeze-thaw cycles and exposure to moisture [3].
- **Store:** Store the aliquots at **-20°C or -80°C**. One supplier notes that a 1 mg/mL solution in DMSO is stable for at least three months at -20°C [4], while another recommends use within one month at -20°C or six months at -80°C [3].

Critical Troubleshooting Guide

Problem: Solution appears cloudy or precipitate forms after storage.

- **Cause:** The DMSO stock solution is inherently unstable, and water absorption from the air can cause precipitation [4] [3].
- **Solution:** Always use **freshly prepared stock solution**. Avoid repeated freezing and thawing by using single-use aliquots. Ensure the DMSO container is tightly sealed after use.

Problem: Inconsistent results in biological assays.

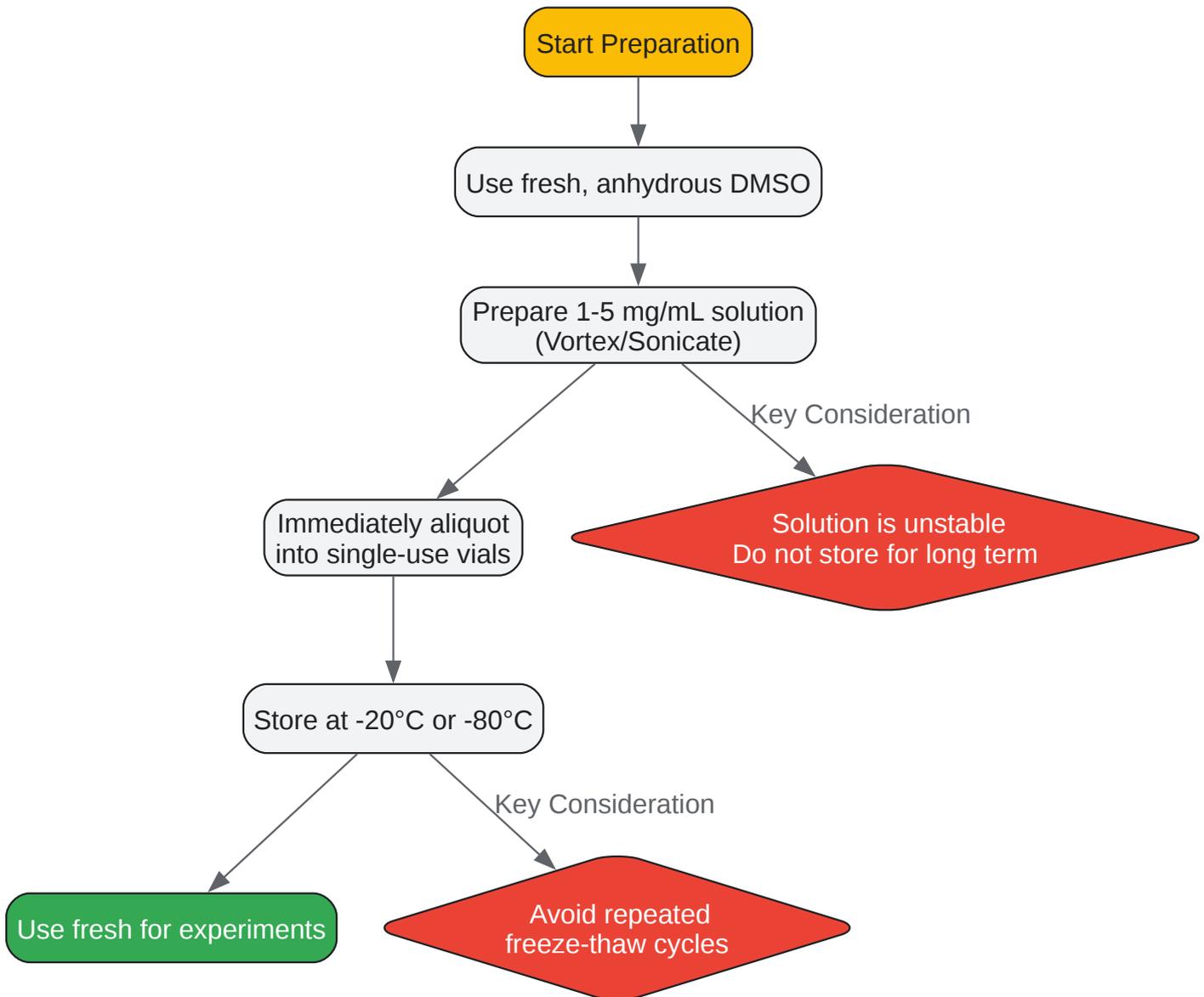
- **Cause:** Degradation of the stock solution due to age or improper storage can lead to a loss of potency [4] [3].
- **Solution:** Prepare a new stock solution from solid compound. Verify your calculations for molarity and dilution.

Problem: Compound does not dissolve fully at the intended concentration.

- **Cause:** The maximum solubility may vary slightly between batches.
- **Solution:** Prepare a lower concentration stock (e.g., 1 mg/mL instead of 5 mg/mL) [4] [3]. Gently warm the vial in your hand or with a brief, low-temperature water bath while vortexing. Avoid excessive heating.

Experimental Workflow Visualization

The following diagram illustrates the core workflow and critical control points for preparing a stable stock solution.



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References

1. Cercosporamide | Mnk [tocris.com]
2. Cercosporamide | Mnk Inhibitors [rndsystems.com]
3. Cercosporamide) | Pkc1 Inhibitor [medchemexpress.com]
4. = 98 HPLC 131436-22-1 Cercosporamide [sigmaaldrich.com]

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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